

# Application Notes and Protocols for Photoluminescence Studies of Holmium-Doped Indium Oxide

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Compound of Interest		
Compound Name:	Holmium;indium	
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### Introduction

Holmium (Ho)-doped indium oxide (In<sub>2</sub>O<sub>3</sub>) nanoparticles are emerging as promising materials in various fields, including bio-imaging, sensing, and optoelectronics, owing to their unique photoluminescence (PL) properties. As a member of the lanthanide series, the Ho<sup>3+</sup> ion exhibits characteristic narrow and distinct emission bands in the visible and near-infrared (NIR) regions. These emissions arise from intra-4f electronic transitions, which are largely independent of the host lattice environment, resulting in sharp and well-defined luminescence peaks. Indium oxide provides a stable and transparent host matrix for the Ho<sup>3+</sup> ions, allowing for efficient excitation and emission. This document provides detailed protocols for the synthesis of Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticles via a solvothermal method and for the characterization of their photoluminescence properties.

# Experimental Protocols Synthesis of Ho-Doped In<sub>2</sub>O<sub>3</sub> Nanoparticles (Solvothermal Method)

This protocol details the synthesis of Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticles with varying concentrations of holmium.



#### Materials:

- Indium(III) nitrate pentahydrate (In(NO₃)₃·5H₂O)
- Holmium(III) nitrate pentahydrate (Ho(NO₃)₃·5H₂O)
- Urea (CO(NH<sub>2</sub>)<sub>2</sub>)
- Diethylene glycol (DEG)
- Deionized water
- Ethanol

#### Equipment:

- Teflon-lined stainless-steel autoclave (e.g., 50 mL capacity)
- · Magnetic stirrer with heating plate
- Centrifuge
- Oven

#### Procedure:

- Precursor Solution Preparation:
  - o For the synthesis of 1 mol% Ho-doped In<sub>2</sub>O<sub>3</sub>, dissolve 0.594 g of In(NO<sub>3</sub>)<sub>3</sub>⋅5H<sub>2</sub>O and 0.007 g of Ho(NO<sub>3</sub>)<sub>3</sub>⋅5H<sub>2</sub>O in a beaker containing a mixture of 20 mL of diethylene glycol and 20 mL of deionized water.
  - Adjust the molar ratios of the indium and holmium precursors to achieve different doping concentrations (e.g., 0.5 mol%, 2 mol%, 5 mol%).
  - Add 1.5 g of urea to the solution.
- Solvothermal Reaction:



- Stir the mixture vigorously for 30 minutes at room temperature until a clear and homogeneous solution is obtained.
- Transfer the solution into a Teflon-lined stainless-steel autoclave.
- Seal the autoclave and heat it in an oven at 200°C for 24 hours.
- Allow the autoclave to cool down to room temperature naturally.
- Product Collection and Purification:
  - Collect the precipitate by centrifugation at 8000 rpm for 10 minutes.
  - Wash the collected precipitate three times with deionized water and then three times with ethanol to remove any unreacted precursors and by-products.
  - Dry the final product in an oven at 60°C for 12 hours.
- Calcination (Optional but Recommended):
  - To improve crystallinity, the dried powder can be calcined in a muffle furnace at 500°C for 2 hours.

## **Photoluminescence Spectroscopy**

This protocol describes the general procedure for acquiring photoluminescence spectra of the synthesized Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticles.

#### Equipment:

- Fluorometer/Spectrofluorometer equipped with:
  - A high-intensity Xenon lamp or laser as the excitation source.
  - A monochromator for selecting the excitation and emission wavelengths.
  - A sensitive detector, such as a photomultiplier tube (PMT).
  - A sample holder for solid powder samples.



#### Procedure:

- Sample Preparation:
  - Place a small amount of the Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticle powder into the solid sample holder.
  - Ensure the surface of the powder is flat and level.
- Excitation Spectrum Measurement:
  - Set the emission monochromator to the wavelength of the most intense emission peak of  $Ho^{3+}$  (e.g., around 545 nm for the  ${}^5S_2$ ,  ${}^5F_4 \rightarrow {}^5I_8$  transition).
  - Scan the excitation monochromator over a desired range (e.g., 300-500 nm) to identify the wavelengths at which the sample absorbs light most efficiently to produce the monitored emission.
- Emission Spectrum Measurement:
  - Set the excitation monochromator to the wavelength determined from the excitation spectrum that yields the maximum emission intensity.
  - Scan the emission monochromator over the desired wavelength range (e.g., 400-800 nm for visible emissions) to record the photoluminescence spectrum.
- Upconversion Photoluminescence Measurement (if applicable):
  - Use a high-power near-infrared (NIR) laser (e.g., 980 nm) as the excitation source.
  - Use appropriate filters to block the scattered laser light from reaching the detector.
  - Scan the emission monochromator in the visible range to detect upconverted emission signals.
- Luminescence Lifetime Measurement:
  - Use a pulsed excitation source (e.g., a pulsed laser or a pulsed lamp).



- Monitor the decay of the luminescence intensity at a specific emission wavelength as a function of time after the excitation pulse.
- Fit the decay curve with an appropriate exponential function to determine the luminescence lifetime.

### **Data Presentation**

While comprehensive quantitative data for singly Ho-doped  $In_2O_3$  is not readily available in the published literature, the following tables provide an expected framework for presenting such data. The values for  $Ho^{3+}$  in other host matrices suggest the likely emission regions. Researchers are encouraged to populate these tables with their experimental findings.

Table 1: Photoluminescence Emission Peaks of Ho<sup>3+</sup>-Doped In<sub>2</sub>O<sub>3</sub>.

Ho³+ Concentration (mol%)	Excitation Wavelength (nm)	Emission Peak (nm)	Corresponding Transition
1	User Defined	~545	${}^5S_2$ , ${}^5F_4 \rightarrow {}^5I_8$ (Green)
1	User Defined	~660	<sup>5</sup> F <sub>5</sub> → <sup>5</sup> I <sub>8</sub> (Red)
1	User Defined	~750	<sup>5</sup> S <sub>2</sub> , <sup>5</sup> F <sub>4</sub> → <sup>5</sup> I <sub>7</sub> (NIR)
2	User Defined	~545	<sup>5</sup> S <sub>2</sub> , <sup>5</sup> F <sub>4</sub> → <sup>5</sup> I <sub>8</sub> (Green)
2	User Defined	~660	<sup>5</sup> F <sub>5</sub> → <sup>5</sup> I <sub>8</sub> (Red)
2	User Defined	~750	<sup>5</sup> S <sub>2</sub> , <sup>5</sup> F <sub>4</sub> → <sup>5</sup> I <sub>7</sub> (NIR)
5	User Defined	~545	<sup>5</sup> S <sub>2</sub> , <sup>5</sup> F <sub>4</sub> → <sup>5</sup> I <sub>8</sub> (Green)
5	User Defined	~660	<sup>5</sup> F <sub>5</sub> → <sup>5</sup> I <sub>8</sub> (Red)
5	User Defined	~750	<sup>5</sup> S <sub>2</sub> , <sup>5</sup> F <sub>4</sub> → <sup>5</sup> I <sub>7</sub> (NIR)

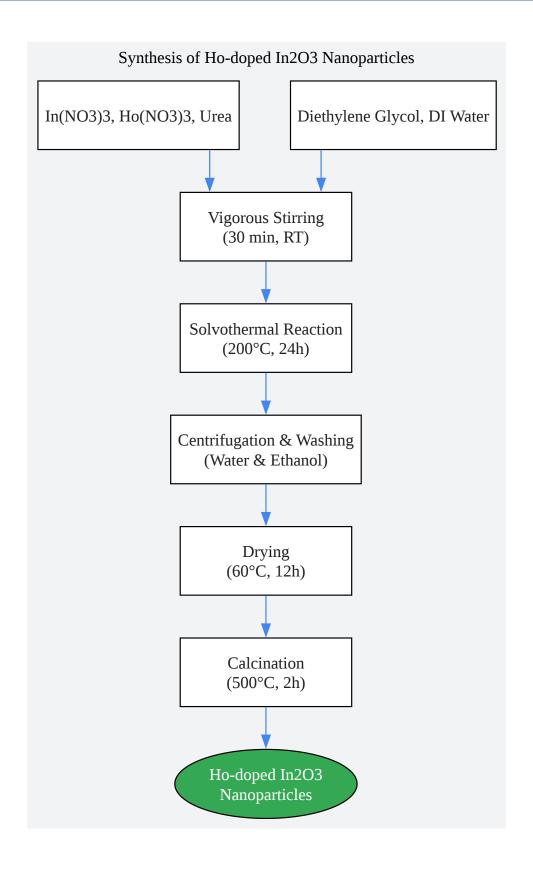
Table 2: Luminescence Lifetime and Quantum Yield of Ho3+-Doped In2O3.



Ho³+ Concentration (mol%)	Emission Wavelength (nm)	Luminescence Lifetime (µs)	Quantum Yield (%)
1	~545	To be determined	To be determined
2	~545	To be determined	To be determined
5	~545	To be determined	To be determined

## **Visualizations**

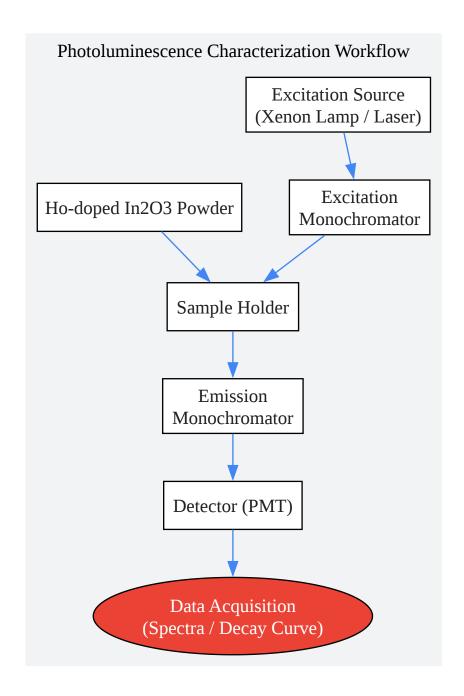




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Caption: Experimental workflow for the synthesis of Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticles.

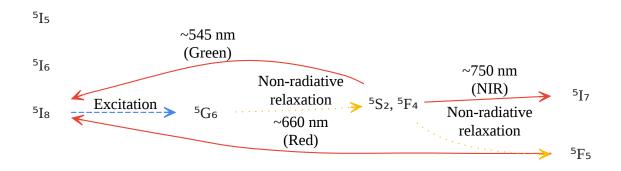




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Caption: Workflow for photoluminescence spectroscopy of Ho-doped In<sub>2</sub>O<sub>3</sub> nanoparticles.





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Caption: Simplified energy level diagram for Ho<sup>3+</sup> showing key photoluminescent transitions.

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